

Application Notes and Protocols: Thiobenzoic Acid in Radical-Mediated Reactions

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Compound of Interest

Compound Name: Thiobenzoic acid

Cat. No.: B045634

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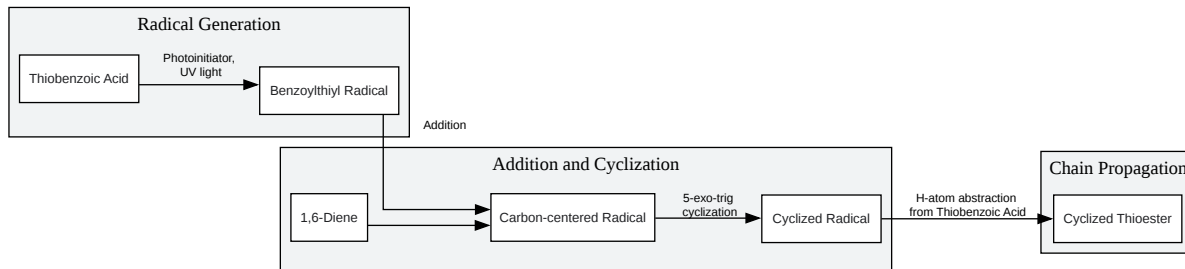
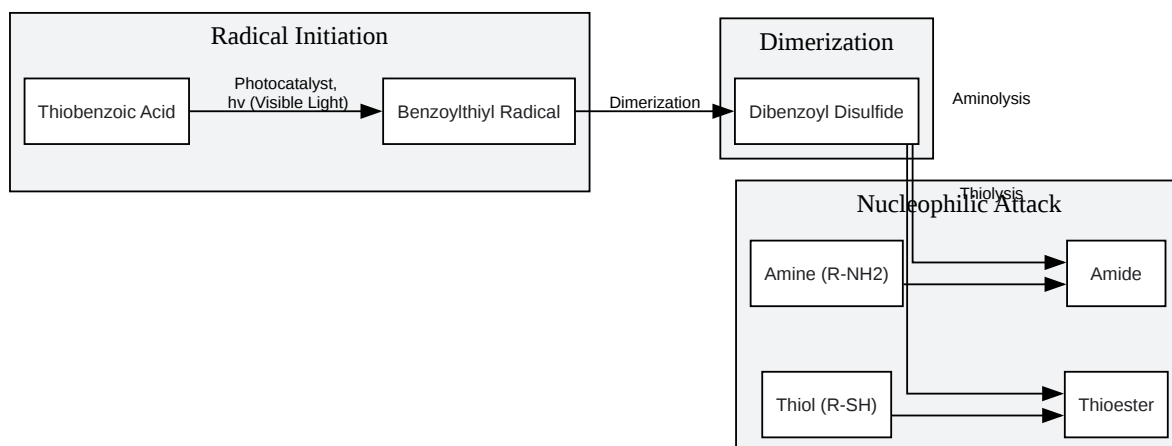
Thiobenzoic acid has emerged as a versatile reagent in modern organic synthesis, particularly in the realm of radical-mediated reactions. Its ability to generate thiyl radicals under mild conditions has enabled the development of novel methodologies for bond formation and functional group transformations. These application notes provide an overview of key applications, quantitative data, and detailed experimental protocols for the use of **thiobenzoic acid** in radical-mediated reactions.

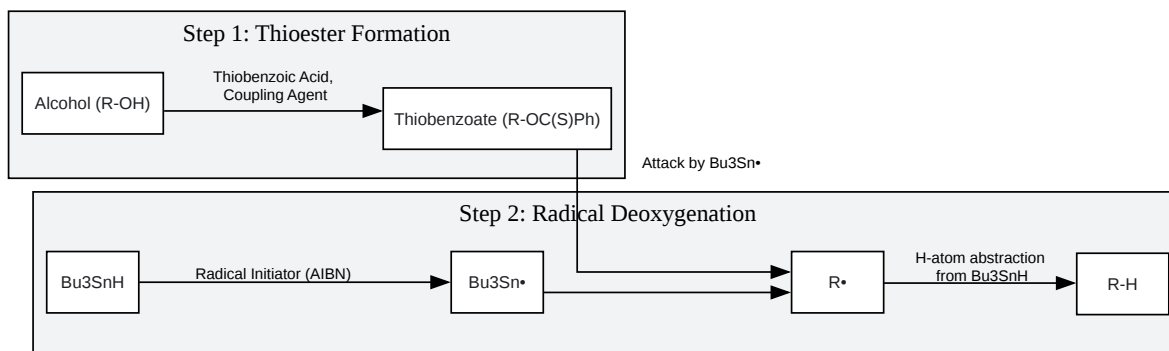
Amide and Thioester Bond Formation via Diacyl Disulfide Intermediates

The generation of a benzoylthiyl radical from **thiobenzoic acid**, which then dimerizes to form a highly reactive dibenzoyl disulfide intermediate, is a powerful strategy for the formation of amide and thioester bonds. This approach often proceeds under photocatalytic conditions, offering a mild and efficient alternative to traditional coupling reagents.^{[1][2]}

Mechanism of Amide/Thioester Formation

The reaction is typically initiated by visible light in the presence of a photocatalyst. The photocatalyst excites and facilitates the single-electron transfer (SET) from a deprotonated thioacid to generate a thioacid radical. This radical then dimerizes to form a diacyl disulfide. Subsequent nucleophilic attack by an amine or a thiol on the disulfide intermediate leads to the formation of the corresponding amide or thioester.^[1]





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References

- 1. Harnessing radical mediated reactions of thioacids for organic synthesis - Chemical Communications (RSC Publishing) DOI:10.1039/D5CC00123D [pubs.rsc.org]
- 2. Amide Synthesis from Thiocarboxylic Acids and Amines by Spontaneous Reaction and Electrosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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